

unexpected off-target effects of GR 94800 TFA

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Compound of Interest

Compound Name: GR 94800 TFA

Cat. No.: B14754977 Get Quote

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A Note to Researchers, Scientists, and Drug Development Professionals

Our comprehensive search for documented unexpected off-target effects of **GR 94800 TFA** has not yielded any specific findings within the public domain. The available information consistently describes **GR 94800 TFA** as a potent and selective antagonist for the neurokinin-2 (NK2) receptor.[1]

The safety data sheets retrieved pertain to Trifluoroacetic acid (TFA), the salt form of the compound, and detail its chemical hazards, such as corrosivity.[2][3] This information does not describe pharmacological off-target effects of the GR 94800 molecule itself. Clinical trial data or a detailed safety profile beyond its primary mechanism of action are not publicly available based on the conducted searches.

Therefore, we are unable to provide a troubleshooting guide, frequently asked questions, or detailed experimental protocols related to unexpected off-target effects at this time. The following sections are based on the established pharmacology of **GR 94800 TFA** as an NK2 receptor antagonist and general laboratory best practices.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of GR 94800 TFA?

A1: **GR 94800 TFA** is a potent and selective peptide antagonist of the neurokinin-2 (NK2) receptor.[1] Its high affinity for the NK2 receptor allows it to block the binding of endogenous



tachykinin peptides, such as neurokinin A.

Q2: What are the known receptors that GR 94800 TFA interacts with?

A2: **GR 94800 TFA** exhibits high selectivity for the NK2 receptor. Its antagonist activity is significantly lower at NK1 and NK3 receptors.[1]

Receptor	pKB Value
NK2	9.6[1]
NK1	6.4[1]
NK3	6.0[1]
Table 1: Antagonist potencies (pKB values) of GR 94800 at tachykinin receptors.	

Q3: Are there any known off-target effects I should be aware of?

A3: Based on extensive literature searches, there are no publicly documented unexpected off-target effects for **GR 94800 TFA**. Any observed effects in your experiments that are inconsistent with NK2 receptor antagonism should be carefully investigated and documented.

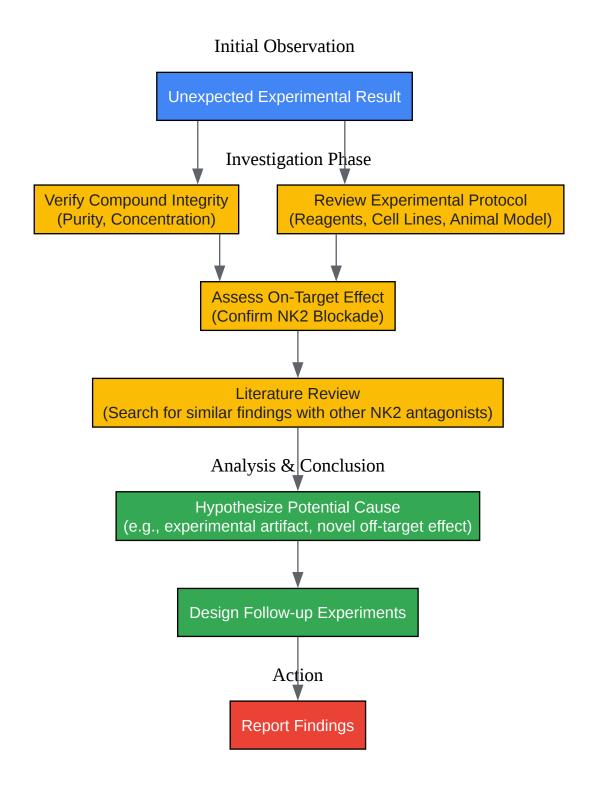
Q4: What are the handling precautions for **GR 94800 TFA**?

A4: GR 94800 is supplied as a trifluoroacetic acid (TFA) salt. TFA is a corrosive chemical. Always handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[2][3] Refer to the material safety data sheet (MSDS) for specific handling and storage instructions.

Troubleshooting Unexplained Experimental Results

While no specific off-target effects are documented, unexpected results can arise from various factors in an experimental setup. The following guide provides a logical workflow to troubleshoot such occurrences.





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Caption: A logical workflow for troubleshooting unexpected experimental results.



Experimental Protocols

As there are no documented unexpected off-target effects, we cannot provide specific protocols to investigate them. However, a standard experimental approach to characterize the selectivity of a receptor antagonist is provided below.

Protocol: In Vitro Receptor Binding Assay to Determine Antagonist Selectivity

Objective: To determine the binding affinity of **GR 94800 TFA** for the target receptor (NK2) and a panel of off-target receptors.

Materials:

GR 94800 TFA

- Radiolabeled ligand for each receptor of interest (e.g., [125I]-Neurokinin A for NK2)
- Cell membranes or tissues expressing the receptors of interest
- Binding buffer (specific to each receptor assay)
- Scintillation fluid and counter or other appropriate detection system

Methodology:

- Preparation of Reagents: Prepare a series of dilutions of GR 94800 TFA. Prepare the radiolabeled ligand and cell membranes according to established protocols for each receptor.
- Binding Reaction: In a microplate, combine the cell membranes, radiolabeled ligand, and varying concentrations of GR 94800 TFA or vehicle control.
- Incubation: Incubate the reaction mixture at the appropriate temperature and for a sufficient time to reach equilibrium.
- Separation of Bound and Free Ligand: Rapidly filter the reaction mixture through a glass fiber filter to separate the membrane-bound radioligand from the free radioligand.



- Washing: Wash the filters with ice-cold binding buffer to remove non-specifically bound radioligand.
- Detection: Measure the radioactivity retained on the filters using a scintillation counter or other appropriate detector.
- Data Analysis: Generate a competition binding curve by plotting the percentage of specific binding against the logarithm of the GR 94800 TFA concentration. Calculate the IC50 value and subsequently the Ki value to determine the binding affinity for each receptor.



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Caption: A generalized workflow for an in vitro receptor binding assay.

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